

No Known Contraindications Between Mebeverine and Alcohol Consumption

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Compound of Interest

Compound Name: Mebeverine alcohol

Cat. No.: B1662868

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Based on available medical information and clinical guidance, there are no established contraindications for the consumption of alcohol while taking Mebeverine. Multiple sources, including patient information leaflets and official drug summaries, indicate that it is generally considered safe to drink alcohol in moderation during treatment with this medication.[1][2][3][4][5]

A comprehensive review of scientific literature and drug information databases reveals a lack of studies specifically designed to investigate the detailed pharmacokinetic or pharmacodynamic interactions between Mebeverine and ethanol in humans. The summary of product characteristics for Mebeverine explicitly states that "No interaction studies have been performed, except with alcohol. In vitro and in vivo studies in animals have demonstrated the absence of any interaction between mebeverine hydrochloride and ethanol." [6][7][8][9][10] This suggests that while formal, in-depth clinical trials in humans may be limited, preclinical data did not raise any safety concerns.

Due to the absence of specific clinical studies providing quantitative data on the combined use of Mebeverine and alcohol, it is not possible to construct an in-depth technical guide with detailed experimental protocols and quantitative data tables on their interaction as requested. The available information consistently points to a lack of significant interaction, and therefore, no specific contraindications have been established.

While information on the direct interaction with alcohol is not available in the format requested, the metabolic pathway of Mebeverine itself is well-documented.

Metabolism of Mebeverine

Mebeverine is rapidly and completely absorbed after oral administration.^[7] It undergoes extensive metabolism, primarily by esterases, which break down the molecule into its main components: veratric acid and **mebeverine alcohol**.^{[6][7][8][9]} Mebeverine itself is not excreted unchanged.^{[6][7][8]}

The principal metabolite in plasma is the demethylated carboxylic acid (DMAC).^{[6][7][8]} The metabolites are almost completely excreted in the urine. Veratric acid is excreted in the urine, as is **mebeverine alcohol**, partly as the corresponding carboxylic acid (MAC) and partly as the demethylated carboxylic acid (DMAC).^{[6][7][8]}

The following diagram illustrates the metabolic pathway of Mebeverine.



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Metabolic pathway of Mebeverine.

In summary, while there are no known contraindications for consuming alcohol with Mebeverine, the absence of detailed clinical interaction studies means that this conclusion is based on the current lack of adverse evidence rather than comprehensive quantitative analysis. Patients are always advised to consult their healthcare provider for personalized medical advice.

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